

Elucidating the Chemical Architecture of Crocapeptin C: A Technical Guide

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Compound of Interest

Compound Name: Crocapeptin C

Cat. No.: B12385163

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Disclaimer: This document provides a detailed overview of the methodologies and data types required for the structural elucidation of **Crocapeptin C**. The quantitative data presented herein (NMR chemical shifts, MS fragmentation) is illustrative and based on the known final structure, as the primary experimental data from the source publication was not accessible through available search resources. The core methodologies are based on the published work by Thetsana et al. in Natural Product Research (2024).[\[1\]](#)[\[2\]](#)

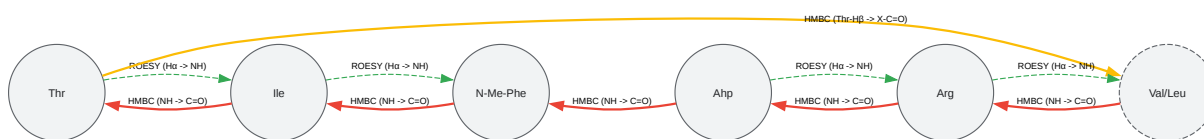
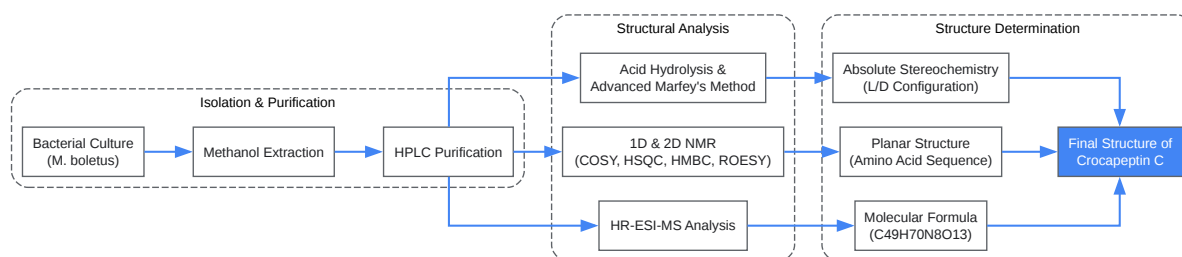
Introduction

Crocapeptin C is a cyclic depsipeptide isolated from the myxobacterium *Melittangium boletus*.[\[1\]](#)[\[2\]](#) As a member of the cyanopeptolin family, its structure is characterized by the presence of a unique 3-amino-6-hydroxy-2-piperidone (Ahp) heterocyclic moiety.[\[1\]](#)[\[2\]](#) Compounds of this class are of significant interest to the drug development community due to their potent biological activities. **Crocapeptin C**, specifically, has been identified as a potent inhibitor of the serine protease chymotrypsin, with an IC_{50} value of 0.5 μM .[\[1\]](#)[\[2\]](#) Understanding the precise chemical architecture of **Crocapeptin C** is fundamental to deciphering its mechanism of action and exploring its therapeutic potential. This guide details the comprehensive analytical workflow employed to determine its planar structure and absolute stereochemistry.

Overall Experimental Workflow

The structural elucidation of a novel natural product like **Crocapeptin C** is a multi-step process that systematically defines its chemical properties. The logical flow begins with isolation and purification, followed by determination of the molecular formula. Spectroscopic techniques are

then used to piece together the molecular connectivity, and finally, chemical methods are employed to assign the absolute stereochemistry of each chiral center.



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References

- 1. Isolation and structure determination of a new depsipeptide crocapeptin C from the myxobacterium Melittangium boletus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Elucidating the Chemical Architecture of Crocapeptin C: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12385163#crocapeptin-c-chemical-structure-elucidation]

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